Technical Support Center: Synthesis of 2-[(4-Iodophenoxy)methyl]pyrrolidine

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Compound of Interest

Compound Name:	*2-[(4-Iodophenoxy)methyl]pyrrolidine*
CAS No.:	*1247666-73-4*
Cat. No.:	*B1398940*

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Welcome to the technical support center for the synthesis of **2-[(4-Iodophenoxy)methyl]pyrrolidine**. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of this synthesis, improve yields, and troubleshoot common experimental challenges. We will delve into the causality behind procedural choices, ensuring a deep understanding of the reaction mechanism and optimization strategies.

Reaction Overview: The Williamson Ether Synthesis Approach

The synthesis of **2-[(4-Iodophenoxy)methyl]pyrrolidine** is fundamentally a Williamson ether synthesis, a robust and widely-used method for forming ether linkages.[1][2] The reaction involves the nucleophilic substitution (SN2) of a halide or other suitable leaving group by a deprotonated alcohol (an alkoxide). In this specific case, the 4-iodophenoxide ion acts as the nucleophile, attacking an electrophilic 2-(halomethyl)pyrrolidine or, more effectively, a 2-(sulfonyloxymethyl)pyrrolidine derivative.

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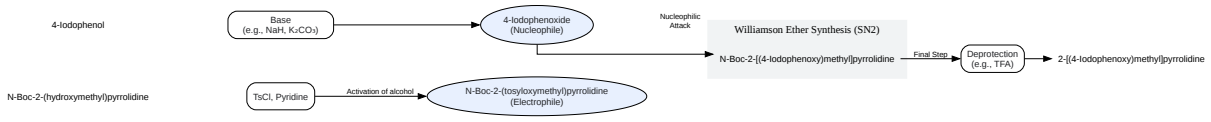
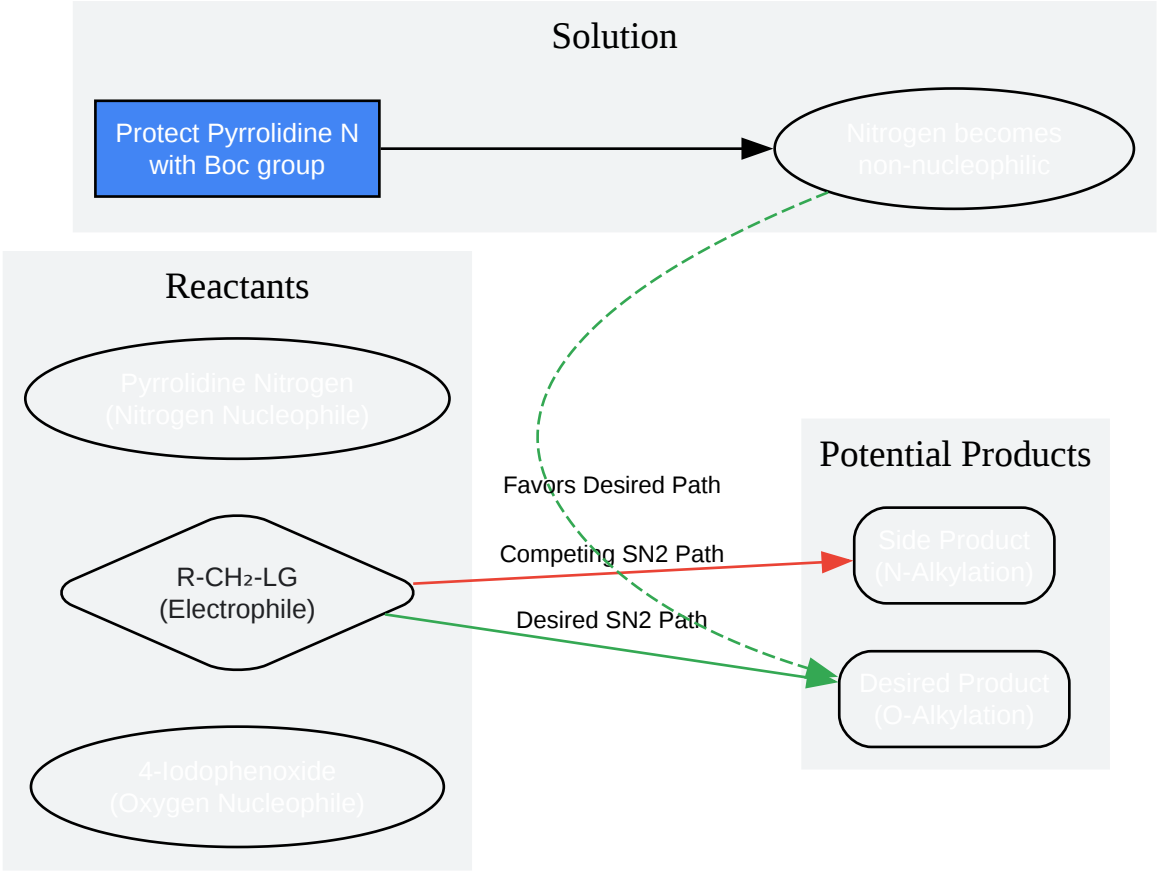
The success of this synthesis hinges on optimizing the SN2 pathway while minimizing competing side reactions, most notably E2 elimination and undesired N-alkylation.[3][4]





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